

Technical Guide: (S)-3-Hydroxybutanenitrile (CAS 123689-95-2)

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Compound of Interest

Compound Name: (S)-3-Hydroxybutanenitrile

CAS No.: 123689-95-2

Cat. No.: B051463

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High-Purity Chiral Synthons for Pharmaceutical & Biopolymer Applications

Executive Summary

(S)-3-Hydroxybutanenitrile (CAS 123689-95-2) is a pivotal chiral building block utilized in the asymmetric synthesis of pharmaceuticals, pheromones, and biodegradable polymers.^[1] Unlike its chlorinated analog (used in statin synthesis), this non-halogenated nitrile serves as a direct precursor to (S)-3-hydroxybutyric acid and (S)-1,3-butanediol.

Historically produced via chemical resolution of racemates—a process suffering from a maximum 50% theoretical yield—the industry has shifted toward biocatalytic asymmetric reduction. This guide details the modern, green synthesis of **(S)-3-Hydroxybutanenitrile** using Ketoreductase (KRED) technology, ensuring high enantiomeric excess (ee >99%) and scalability.

Part 1: Molecular Identity & Physicochemical Profile

Parameter	Specification
Chemical Name	(S)-3-Hydroxybutanenitrile
CAS Number	123689-95-2
Synonyms	(S)-(+)-3-Hydroxybutyronitrile; (3S)-3-Hydroxybutanenitrile
Molecular Formula	C ₄ H ₇ NO
Molecular Weight	85.10 g/mol
Appearance	Colorless to pale yellow oil
Boiling Point	118–120 °C (at 20 mmHg)
Density	~0.99 g/mL at 25 °C
Chirality	(S)-enantiomer
Optical Rotation	to (c=1, MeOH)
Solubility	Miscible in water, ethanol, ethyl acetate

Part 2: Synthetic Routes & Mechanism

The Shift to Biocatalysis

Traditional chemical synthesis often involves the cyanation of (S)-propylene oxide (hazardous) or the resolution of racemic 3-hydroxybutanenitrile using lipases (inefficient yield). The preferred industrial route is the Asymmetric Enzymatic Reduction of 3-oxobutanenitrile.

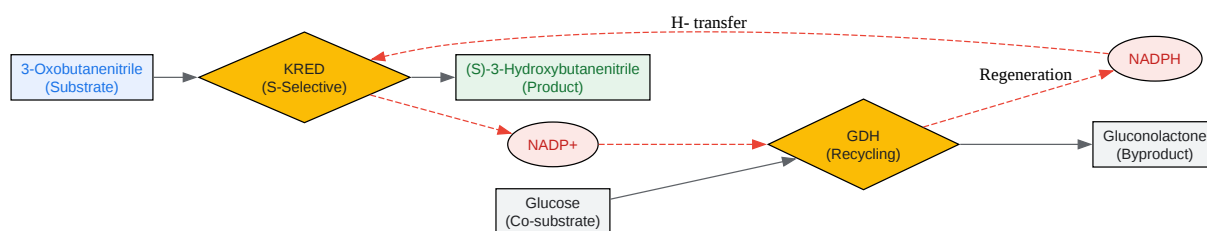
Mechanism: Ketoreductase (KRED) Mediated Reduction

This route utilizes an (S)-selective Ketoreductase (KRED) or Carbonyl Reductase (CR) to reduce the ketone functionality of 3-oxobutanenitrile. The reaction is coupled with a cofactor regeneration system (Glucose Dehydrogenase/GDH) to recycle NADPH, driving the equilibrium toward the product.

Reaction Stoichiometry

Visualization: Biocatalytic Cycle

The following diagram illustrates the coupled enzymatic cycle required for sustainable production.



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Caption: Coupled enzymatic reduction cycle using KRED for stereoselectivity and GDH for cofactor regeneration.

Part 3: Experimental Protocol (Biocatalytic Reduction)

This protocol describes a scalable bench-top synthesis (10g scale) using a recombinant *E. coli* whole-cell system expressing an (S)-selective KRED (e.g., from *Candida magnoliae* or commercial variants) and GDH.

Reagents & Equipment[4][5]

- Substrate: 3-Oxobutanenitrile (CAS 2469-99-0).
- Biocatalyst: Lyophilized *E. coli* cells expressing KRED/GDH (or commercial enzyme powder).
- Co-substrate: D-Glucose.

- Cofactor: NADP+ (catalytic amount, 0.1 mol%).
- Buffer: Potassium Phosphate (KPi) 100 mM, pH 7.0.[2]
- Titrant: 2M NaOH (for pH stat).
- Equipment: Overhead stirrer, pH stat titrator, thermostated vessel.

Step-by-Step Methodology

- Buffer Preparation: Charge a 250 mL jacketed glass reactor with 100 mL of 100 mM KPi buffer (pH 7.0). Equilibrate temperature to 30°C.
- Cofactor & Enzyme Loading: Add NADP+ (10 mg) and D-Glucose (1.5 equivalents relative to substrate). Add the biocatalyst (enzyme powder or cell mass, typically 10-20% w/w of substrate load) and stir gently to dissolve/suspend.
- Substrate Addition (Fed-Batch): Critical Control Point: 3-Oxobutanenitrile is unstable at high pH and can inhibit enzymes at high concentrations.
 - Start stirring at 300 RPM.
 - Add 3-Oxobutanenitrile (10 g total) via a syringe pump over 4 hours.
- pH Control (Self-Validating Step): As GDH converts glucose to gluconic acid, the pH will drop.
 - Action: Use an automated pH stat to maintain pH at 7.0 ± 0.2 using 2M NaOH.
 - Validation: The consumption of NaOH correlates directly with reaction conversion (1 mol NaOH $\approx$ 1 mol product formed). Stop reaction when base consumption plateaus.
- Work-up & Isolation:
 - Centrifuge the mixture to remove cell debris/enzyme.
 - Saturate the supernatant with NaCl (salting out).

- Extract 3x with Ethyl Acetate (EtOAc).[2] Note: The product is water-soluble; thorough extraction is necessary.
- Dry organic phase over

, filter, and concentrate under reduced pressure.
- Purification: Perform vacuum distillation (bp ~90°C at 5 mmHg) to obtain the pure oil.

Part 4: Quality Control & Analytics

To ensure the product meets pharmaceutical standards (ee >99%), chiral gas chromatography is required.

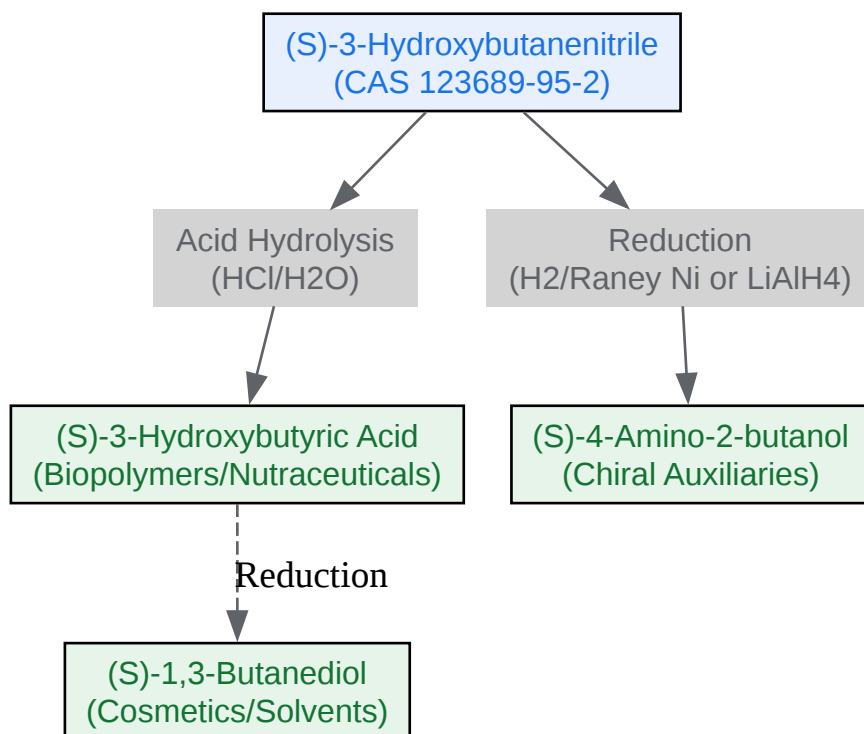
Analytical Method

- Instrument: GC-FID (e.g., Agilent 7890).
- Column: Chiral Cyclodex-B or Hydrodex-

-TBDAc (25m x 0.25mm).
- Conditions:
 - Injector: 250°C, Split 50:1.
 - Oven: 90°C Isothermal.
 - Carrier Gas: Helium (1.0 mL/min).
- Retention Times (Approximate):
 - (R)-isomer: 8.2 min
 - (S)-isomer: 8.8 min
 - Note: Confirm order of elution with racemic standard.

Part 5: Applications & Downstream Logic

(S)-3-Hydroxybutanenitrile is a versatile "chiral switch." The nitrile group allows for divergence into acids, esters, or amines without affecting the chiral center.



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Caption: Downstream transformation of **(S)-3-Hydroxybutanenitrile** into high-value chiral targets.

- (S)-3-Hydroxybutyric Acid: Produced via acid hydrolysis. Used in the synthesis of polyhydroxybutyrate (PHB) biodegradable plastics and as a precursor for specific carbapenem antibiotics.
- (S)-1,3-Butanediol: A key solvent and humectant in cosmetics, also used as a hypoglycemic agent precursor.

Part 6: Safety & Handling (E-E-A-T)

Warning: Despite being a hydroxy-nitrile, this compound must be handled with the respect accorded to all nitrile functionalities.

- Acute Toxicity: Harmful by inhalation, ingestion, and skin contact.[3] Nitriles can metabolize to release cyanide ions in vivo.
- Engineering Controls: All synthesis and extraction steps must be performed in a functioning fume hood.
- Waste Disposal: Aqueous waste containing nitriles and enzymes should be treated with bleach (sodium hypochlorite) to oxidize residual cyanide/nitrile traces before disposal, in accordance with local environmental regulations.

References

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